

In-Depth Technical Guide: Cochleamycin A from *Streptomyces* sp. DT136

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Compound of Interest

Compound Name: Cochleamycin A

Cat. No.: B15581310

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This technical guide provides a comprehensive overview of **Cochleamycin A**, a potent antitumor antibiotic produced by the actinomycete *Streptomyces* sp. DT136. This document details the biological activities, biosynthetic pathway, and generalized protocols for the cultivation of the producing organism and the subsequent extraction and purification of the compound.

Core Compound Data: Cochleamycin A

Cochleamycin A is a polyketide antibiotic with significant cytotoxic activity against various tumor cell lines. It belongs to a group of related compounds including Cochleamycins A2, B, and B2, all produced by *Streptomyces* sp. DT136.^[1] The complex tetracyclic ether structure of **Cochleamycin A** has been the subject of several total synthesis studies.^[1]

Biological Activity: In Vitro Cytotoxicity

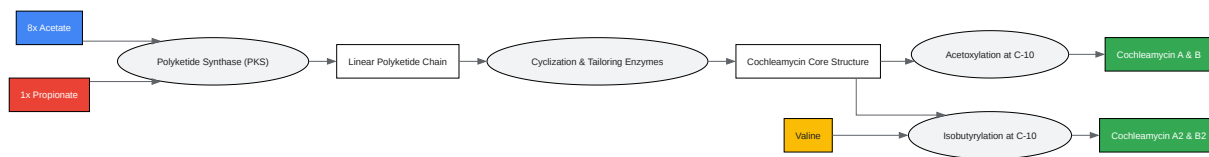
Cochleamycin A has demonstrated potent inhibitory activity against a range of human tumor cell lines. The following table summarizes the reported 50% inhibitory concentration (IC₅₀) values.

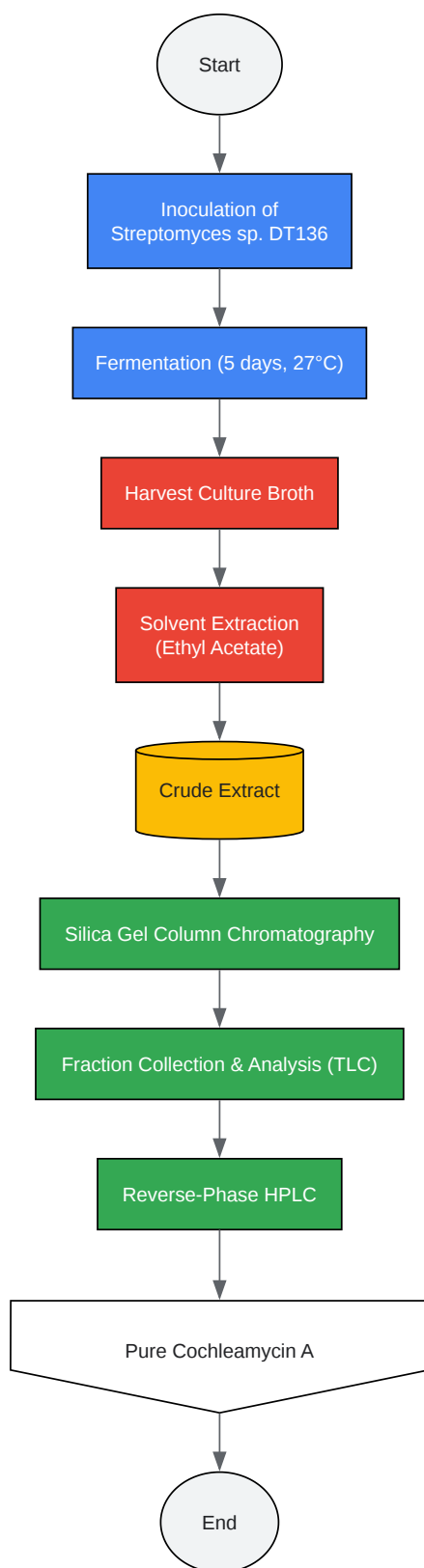
Cell Line	Cancer Type	IC50 (µg/mL)
P388	Murine Leukemia	1.6[2][3]
HL60	Human Promyelocytic Leukemia	14.0[2]
K562	Human Chronic Myelogenous Leukemia	6.2[2]
COLO205	Human Colon Adenocarcinoma	16.5[2]
HT29	Human Colon Adenocarcinoma	19.1[2]

In addition to its antitumor properties, **Cochleamycin A** also exhibits antimicrobial activity against Gram-positive bacteria.[2][3]

Biosynthesis of Cochleamycin A

The biosynthesis of Cochleamycins involves a polyketide pathway. Isotopic labeling studies have revealed that the carbon skeletons of Cochleamycins A and B are derived from eight acetate units and one propionate unit.[4] An acetoxymethyl group is introduced at C-10, which in the case of Cochleamycins A2 and B2, is replaced by an isobutyryl residue derived from valine.[4]





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